

Preparation of ML418 Stock Solution in DMSO: An Application Note and Protocol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **ML418**

Cat. No.: **B15585934**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the preparation of a stock solution of **ML418** in dimethyl sulfoxide (DMSO). **ML418** is a potent and selective inhibitor of the inward rectifier potassium (Kir) channel Kir7.1, with an IC₅₀ of 0.31 μM.^{[1][2]} It also shows inhibitory activity against Kir6.2.^[1] Due to its role in regulating cellular excitability, **ML418** is a valuable tool for research in neuroscience, cardiovascular physiology, and other related fields. Adherence to this protocol will ensure the accurate and consistent preparation of **ML418** for experimental use.

Compound Information and Properties

A clear understanding of the physicochemical properties of **ML418** is crucial for accurate stock solution preparation.

Property	Value	Source
Molecular Weight (MW)	377.87 g/mol	[1] [3]
Formula	C ₁₉ H ₂₄ ClN ₃ O ₃	[1]
CAS Number	1928763-08-9	[1] [4]
Appearance	White to off-white solid	[1]
Purity	≥98% (HPLC)	[4]
Solubility in DMSO	Up to 20 mM (7.56 mg/mL)	

Note: Some sources suggest that warming or sonication may be necessary to achieve complete dissolution in DMSO.[\[1\]](#)[\[4\]](#) It is also noted that hygroscopic DMSO can significantly impact solubility, therefore, using a fresh, unopened bottle of DMSO is recommended.[\[1\]](#)

Experimental Protocol: Preparation of a 10 mM ML418 Stock Solution in DMSO

This protocol outlines the steps for preparing a 10 mM stock solution of **ML418** in DMSO. This concentration is a common starting point for serial dilutions in various cellular and biochemical assays.

Materials:

- **ML418** powder
- Anhydrous, molecular biology grade Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Microcentrifuge tubes or amber glass vials
- Vortex mixer
- Pipettes and sterile pipette tips
- Personal Protective Equipment (PPE): safety glasses, lab coat, and gloves

Procedure:

- Equilibrate Reagents: Allow the **ML418** powder and DMSO to reach room temperature before use. This is particularly important for DMSO, which can solidify at cool temperatures.
- Calculate Required Mass: To prepare a 10 mM stock solution, use the following formula:
 - Mass (mg) = Desired Concentration (mM) x Volume (mL) x Molecular Weight (g/mol) / 1000
 - For 1 mL of a 10 mM solution:

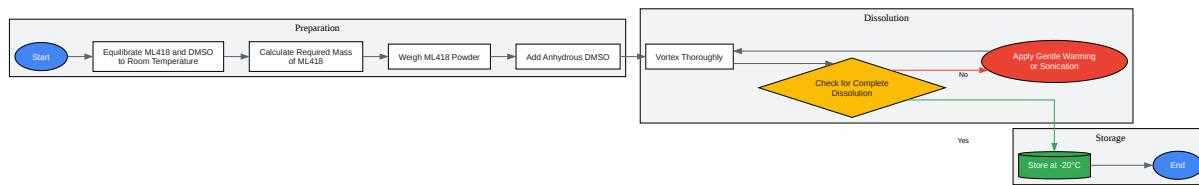
- Mass (mg) = $10 \text{ mM} \times 1 \text{ mL} \times 377.87 \text{ g/mol} / 1000 = 3.78 \text{ mg}$
- Weighing **ML418**: Carefully weigh out 3.78 mg of **ML418** powder using a calibrated analytical balance and transfer it to a sterile microcentrifuge tube or amber glass vial.
- Adding DMSO: Add 1 mL of anhydrous DMSO to the tube containing the **ML418** powder.
- Dissolution: Tightly cap the tube and vortex thoroughly for at least 1-2 minutes to facilitate dissolution.
 - Troubleshooting: If the compound does not fully dissolve, gentle warming in a 37°C water bath or brief sonication can be applied. Visually inspect the solution to ensure there are no visible particles.
- Storage: Store the 10 mM **ML418** stock solution at -20°C for long-term storage.[1][4] Some sources suggest that solutions in DMSO may be stored at -20°C for up to 3 months.[4] For frequent use, small aliquots can be prepared to minimize freeze-thaw cycles.

Calculations for Different Stock Concentrations:

Desired Stock Concentration (mM)	Mass of ML418 for 1 mL of DMSO (mg)
1	0.38
5	1.89
10	3.78
20	7.56

Workflow Diagram

The following diagram illustrates the key steps in the preparation of the **ML418** stock solution.

[Click to download full resolution via product page](#)

Caption: Workflow for preparing **ML418** stock solution in DMSO.

Safety Precautions

- Always handle **ML418** and DMSO in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.
- Consult the Safety Data Sheet (SDS) for **ML418** and DMSO for detailed safety and handling information.
- This product is for research use only and is not for human or veterinary use.[\[2\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. caymanchem.com [caymanchem.com]
- 3. adooq.com [adooq.com]
- 4. tribioscience.com [tribioscience.com]
- To cite this document: BenchChem. [Preparation of ML418 Stock Solution in DMSO: An Application Note and Protocol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15585934#how-to-prepare-ml418-stock-solution-in-dmso>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com